

An In-depth Technical Guide to the Physicochemical Properties of Pentaerythritol Tetrabenzoate

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Compound of Interest

Compound Name: Pentaerythritol tetrabenzoate

Cat. No.: B1581646

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **Pentaerythritol Tetrabenzoate** (PETB). The information is curated for professionals in research, scientific, and drug development fields, with a focus on quantitative data, experimental methodologies, and logical workflows.

Introduction

Pentaerythritol tetrabenzoate (CAS No: 4196-86-5) is a tetraester of pentaerythritol and benzoic acid.[1] It is a white to off-white crystalline solid.[2][3] Due to its excellent thermal stability and specific solubility profile, it finds extensive use as a plasticizer, particularly for PVC, and as a processing aid and lubricant in the manufacturing of thermoplastic engineering plastics like PC, PET, and PBT.[4][5][6] Its applications also extend to adhesives, coatings, and as an additive in electronic materials.[4][7]

Physicochemical Properties

The fundamental physicochemical properties of **pentaerythritol tetrabenzoate** are summarized below. These values represent a consensus from various sources and should be considered as typical.

Table 1: General and Physical Properties of **Pentaerythritol Tetrabenzoate**

Property	Value	Source(s)
CAS Number	4196-86-5	[2][8]
Molecular Formula	C ₃₃ H ₂₈ O ₈	[2][9]
Molecular Weight	552.57 g/mol	[2][10]
Appearance	White to off-white/cream-colored solid powder	[2][3][10]
Melting Point	102-104 °C (lit.)	[2][10][11]
Boiling Point	~583.14 °C (rough estimate)	[2][10]
Density	1.1594 - 1.280 g/cm ³ (estimate)	[2][4]
Flash Point	286.2 °C	[2]
Refractive Index	~1.6000 (estimate)	[2][10]

Table 2: Solubility Profile of **Pentaerythritol Tetrabenzoate**

Solvent	Solubility	Temperature	Source(s)
Water	Slightly soluble (<0.1 g/100ml); 10µg/L	19-20 °C	[2][3][4]
Aliphatic Hydrocarbons	Poorly soluble / Hardly soluble	-	[3][4]
Aromatic Hydrocarbons	Poorly soluble / Hardly soluble	-	[3][4]
Methanol	Soluble (when hot)	Hot	[3][4]
Ethanol	Soluble (when hot)	Hot	[3][4]

Table 3: Spectral Data References for **Pentaerythritol Tetrabenzoate**

Spectral Data Type	Available Information	Source(s)
^1H NMR	Spectrum available in CDCl_3 solvent	[12]
^{13}C NMR	Spectrum available	[13]
Mass Spectrometry (MS)	Data available	[13]
Infrared (IR)	Data available	[13]

Experimental Protocols

Detailed methodologies for determining key physicochemical properties are outlined below. These are generalized protocols standardly used in organic chemistry labs.

3.1. Determination of Melting Point (Capillary Method)

The melting point is a critical indicator of a compound's purity.[14] For a pure crystalline solid, the melting range is typically sharp ($0.5\text{-}1.0^\circ\text{C}$).[14]

- Apparatus: Melting point apparatus (e.g., Mel-Temp or Thiele tube), capillary tubes (sealed at one end), thermometer, mortar and pestle.[14][15]
- Procedure:
 - Sample Preparation: A small amount of dry **pentaerythritol tetrabenzoate** powder is finely crushed. The open end of a capillary tube is tapped into the powder to collect a small sample. The tube is then gently tapped on a hard surface to pack the solid into the sealed bottom, aiming for a sample height of 1-2 mm.[16][17][18]
 - Measurement: The prepared capillary tube is placed into the heating block of the melting point apparatus alongside a calibrated thermometer.[14]
 - Heating: The sample is heated rapidly to a temperature approximately $10\text{-}15^\circ\text{C}$ below the expected melting point (102°C).[18] The heating rate is then reduced to a slow rate of $1\text{-}2^\circ\text{C}$ per minute to ensure thermal equilibrium.[14][18]

- Observation: The temperature at which the first drop of liquid appears (T_1) and the temperature at which the entire sample becomes a clear liquid (T_2) are recorded. The melting point is reported as the range $T_1 - T_2$.[\[14\]](#)[\[17\]](#)
- Purity Check: A wide melting range can indicate the presence of impurities.[\[14\]](#)

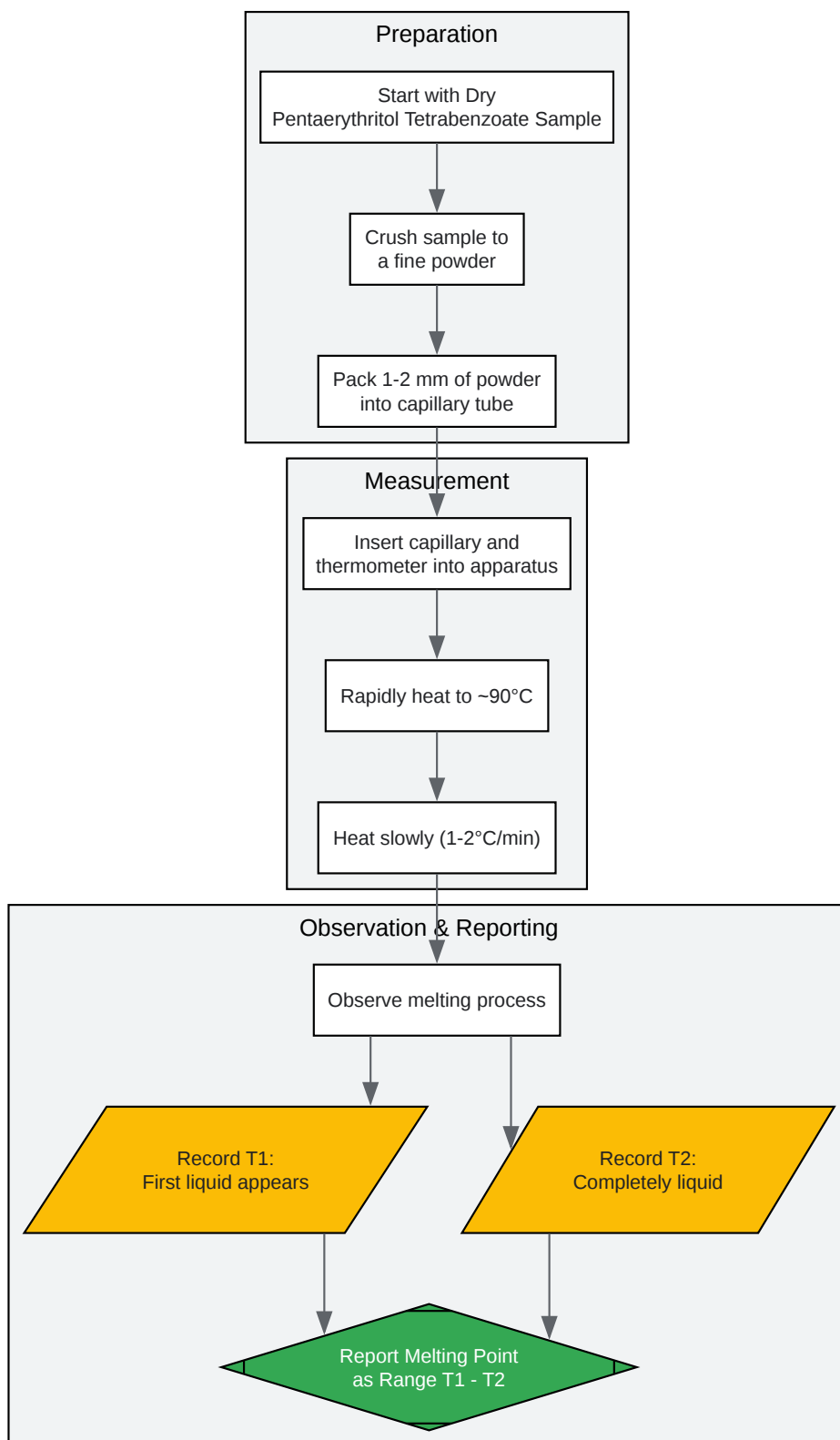
3.2. Determination of Solubility

Solubility tests provide crucial information about the intermolecular forces and are often used to select appropriate solvents for reactions, purification, and formulation.

- Apparatus: Small test tubes, spatula, graduated pipette or burette, vortex mixer (optional).[\[19\]](#)[\[20\]](#)
- Procedure (Qualitative/Semi-quantitative):
 - Preparation: A small, pre-weighed amount of **pentaerythritol tetrabenzoate** (e.g., 10-25 mg) is placed into a clean, dry test tube.[\[20\]](#)[\[21\]](#)
 - Solvent Addition: A known volume of the desired solvent (e.g., 0.75-1 mL) is added to the test tube in small portions.[\[19\]](#)[\[20\]](#)
 - Mixing: After each addition, the test tube is shaken vigorously for a set period (e.g., 60 seconds) to facilitate dissolution.[\[19\]](#)
 - Observation: The sample is visually inspected to determine if it has completely dissolved, partially dissolved, or remained insoluble.
 - Heating (if necessary): For solvents like methanol and ethanol, where solubility is indicated to be better when hot, the test tube can be gently warmed in a water bath to observe any change in solubility.[\[3\]](#)
 - Classification: The substance is classified as soluble, slightly soluble, or insoluble in the tested solvent under the specified conditions.

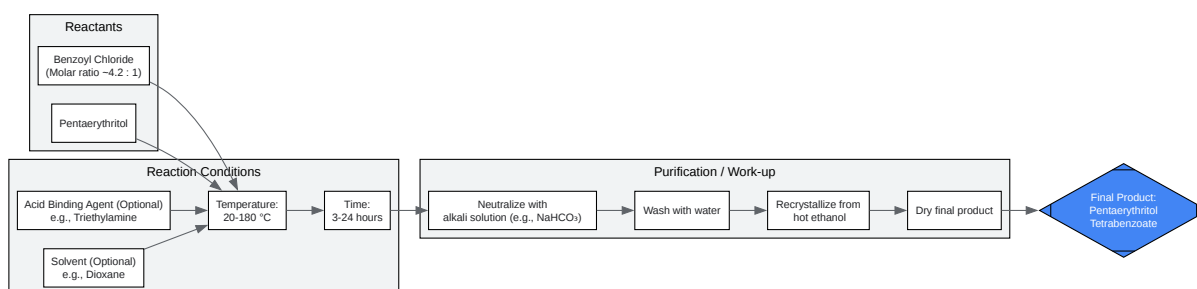
Mandatory Visualizations

The following diagrams illustrate key experimental and logical workflows related to **pentaerythritol tetrabenzoate**.



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Caption: Workflow for Melting Point Determination.



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Caption: Generalized Synthesis Workflow.

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